

An In-depth Technical Guide to the Chemical and Physical Properties of (-)-Menthofuran

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Compound of Interest

Compound Name: (-)-Menthofuran

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **(-)-Menthofuran**, a naturally occurring monoterpenoid. The information is curated for professionals in research and drug development, with a focus on delivering precise, quantitative data and established experimental methodologies.

Chemical and Physical Properties

(-)-Menthofuran, a member of the 1-benzofuran class of compounds, is a significant component of certain essential oils, notably from mint species.^{[1][2]} The following tables summarize its key chemical and physical properties.

Table 1: General and Chemical Properties of Menthofuran

Property	Value	Source(s)
IUPAC Name	(6S)-3,6-Dimethyl-4,5,6,7-tetrahydro-1-benzofuran	[3]
Synonyms	(S)-(-)-Menthofuran, (S)-3,6-Dimethyl-4,5,6,7-tetrahydrobenzofuran	[1][3]
CAS Number	80183-38-6 (for (S)-isomer)	[3]
494-90-6 (for racemate)	[1][3][4][5]	
Molecular Formula	C ₁₀ H ₁₄ O	[1][5][6]
Molecular Weight	150.22 g/mol	[1][5][7]
InChI	InChI=1S/C10H14O/c1-7-3-4-9-8(2)6-11-10(9)5-7/h6-7H,3-5H2,1-2H3/t7-/m0/s1	[8]
InChIKey	YGWKXXYGDYYFJU-VIFPVBFESA-N	[8]
Canonical SMILES	<chem>C[C@H]1CCC2=C(C1)OC=C2C</chem>	[8]
Appearance	Colorless to pale yellow or bluish liquid	[1][2][6]
Odor	Pungent, musty, nutty, earthy, with minty undertones	[2][9][10]

Table 2: Physical and Spectroscopic Properties of Menthofuran

Property	Value	Source(s)
Boiling Point	80-82 °C at 13 mmHg	[1] [9] [10] [11] [12]
Density	0.960 to 0.970 g/mL at 25 °C	[9] [10] [11] [12]
Refractive Index (n _{20/D})	1.481 to 1.486 at 20 °C	[9] [11] [12]
Flash Point	75.56 °C (168.00 °F) TCC	[9]
Solubility	Soluble in alcohol; sparingly soluble in water (16.36 mg/L at 25 °C est.)	[9]
Mass Spectrometry (GC-MS)	Major fragments (m/z): 150 (M+), 108 (base peak), 79, 39, 109	[1] [4]
¹ H-NMR Spectroscopy	Characteristic signals at approximately 2.6-2.7 ppm and 7 ppm	[13]

Biological Activity and Significance

(-)-Menthofuran is a metabolite of pulegone, a compound found in high concentrations in pennyroyal oil.[\[3\]](#)[\[7\]](#) The metabolism of pulegone to menthofuran is a critical step in its associated hepatotoxicity.[\[3\]](#)[\[7\]](#) This biotransformation is mediated by cytochrome P450 enzymes.[\[7\]](#) Menthofuran itself can be further metabolized to reactive intermediates that can deplete glutathione levels, leading to cellular damage.[\[3\]](#) In the context of plant biology, menthofuran plays a role in regulating the biosynthesis of other monoterpenes in peppermint.[\[14\]](#)[\[15\]](#)

Experimental Protocols

The following section details a practical and efficient method for the synthesis of menthofuran from isopulegols. This three-step synthesis is noted for its respectable yields.[\[16\]](#)

This synthesis involves the epoxidation of isopulegols, followed by oxidation to isopulegone oxides, and subsequent isomerization to menthofuran.[\[16\]](#)

Step 1: Epoxidation of Isopulegols to Isopulegol Oxides

- Reagents: Isopulegols, acetonitrile, hydrogen peroxide (50%), potassium bicarbonate, methanol.
- Procedure:
 - To a magnetically stirred, ice-cooled mixture of isopulegols (0.2 mol), acetonitrile (0.2 mol), and potassium bicarbonate (3.4 g) in methanol (100 mL), add a 50% hydrogen peroxide solution (13.6 mL, 0.2 mol) dropwise.[\[17\]](#)
 - Allow the reaction mixture to warm to room temperature and continue stirring for 4 days.[\[16\]](#)[\[17\]](#)
 - Evaporate the solvent in vacuo.[\[16\]](#)[\[17\]](#)
 - Wash the residue with water to remove inorganic materials.[\[16\]](#)
 - Dry the resulting oily product over magnesium sulfate and distill to afford isopulegol oxides.[\[16\]](#)

Step 2: Oxidation of Isopulegol Oxides to Isopulegone Oxides

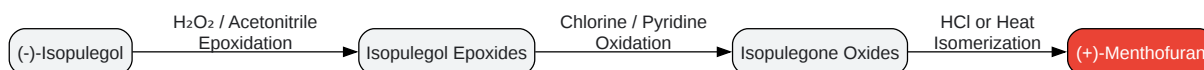
- Reagents: Isopulegol oxides, pyridine, chlorine, dichloromethane.
- Procedure:
 - To a stirred solution of isopulegol oxides (0.148 mol) in pyridine (60 mL), add a cold solution of chlorine (0.177 mol) in dichloromethane (100 mL) over 25 minutes, while maintaining the internal temperature at approximately 10°C.[\[17\]](#)[\[18\]](#)
 - Monitor the reaction by gas chromatography until all the epoxide is consumed (typically within 30 minutes after addition).[\[17\]](#)[\[18\]](#)
 - The resulting mixture contains isopulegone oxides.

Step 3: Isomerization of Isopulegone Oxides to Menthofuran

- Reagents: Isopulegone oxides mixture, 9% hydrochloric acid (optional).
- Procedure:
 - Isomerization can be achieved by treating the isopulegone oxides with 9% hydrochloric acid.[16]
 - Alternatively, the crude isopulegone oxides can be distilled through a spinning band column to yield menthofuran.[16]
 - The final product is purified by distillation.[17]

Visualized Workflow

The following diagram illustrates the synthetic pathway from (-)-Isopulegol to (+)-Menthofuran. Note that starting with (-)-isopulegols leads to the formation of (+)-menthofuran.[16] To obtain **(-)-Menthofuran**, one would need to start with the corresponding enantiomer of isopulegol.



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Caption: Synthesis of (+)-Menthofuran from (-)-Isopulegol.

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